

Fumaryl Chloride (CAS 627-63-4): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Fumaryl chloride

Cat. No.: B107422

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For Researchers, Scientists, and Drug Development Professionals

Fumaryl chloride, with the CAS number 627-63-4, is a highly reactive acid halide that serves as a critical building block in organic synthesis.^[1] Its bifunctional nature, characterized by two acyl chloride groups in a trans configuration, allows for its use as a cross-linking agent and a monomer in polymerization reactions.^[2] This guide provides an in-depth overview of its chemical properties, synthesis, key reactions, applications, and safety protocols, tailored for professionals in research and development.

Chemical and Physical Properties

Fumaryl chloride is a clear to straw-colored, fuming liquid with a pungent odor.^{[3][4]} It is known for its reactivity, particularly with moisture, and is incompatible with strong oxidizing agents, alcohols, amines, and other bases.^{[3][5]} A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₂ Cl ₂ O ₂	[6][7]
Molecular Weight	152.96 g/mol	[2][6]
Appearance	Clear yellow to straw-colored fuming liquid	[3][4]
Odor	Pungent	[3][4]
Melting Point	-2 °C	[5][7]
Boiling Point	161-164 °C	[3][7]
Density	1.415 g/mL at 25 °C	[3][7]
Refractive Index (n ²⁰ /D)	1.499	[3][7]
Flash Point	73 °C (163.4 °F)	[8]
Solubility	Decomposes in water	[5][7]
InChI Key	ZLYYJUJDFKGVKB-OWOJBTEDSA-N	[2][6]
CAS Number	627-63-4	[2][6]

Synthesis of Fumaryl Chloride

Several methods for the preparation of **fumaryl chloride** have been reported, primarily involving the chlorination of fumaric acid or its derivatives.[3][9] The choice of method often depends on the desired scale and purity.

Experimental Protocol: Synthesis from Maleic Anhydride

One common and efficient method involves the reaction of maleic anhydride with phthaloyl chloride in the presence of a catalyst, which also facilitates the isomerization from the cis (maleic) to the trans (fumaric) configuration.[2][9]

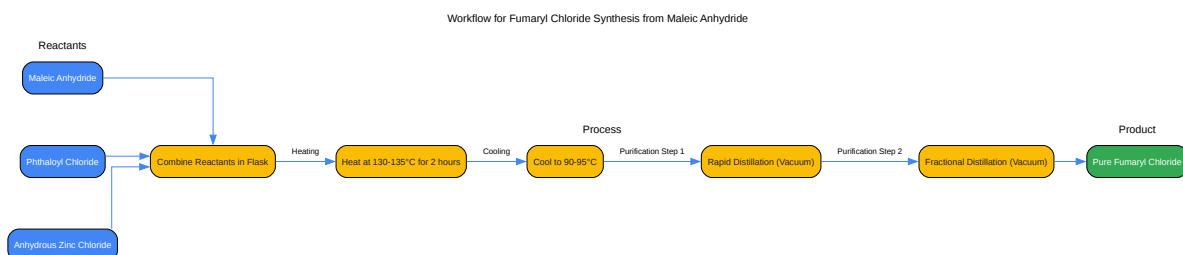
Materials:

- Maleic anhydride (1 mole, 98 g)
- Commercial phthaloyl chloride (slight molar excess, 230 g)
- Anhydrous zinc chloride (2 g)

Procedure:

- In a 500-mL flask equipped with a thermometer and a distillation column, combine maleic anhydride, phthaloyl chloride, and anhydrous zinc chloride.[\[9\]](#)
- Heat the mixture in an oil bath to an internal temperature of 130–135 °C for 2 hours. It is crucial to avoid overheating to prevent decomposition and reduced yield.[\[9\]](#)[\[10\]](#)
- Allow the reaction mixture to cool to 90–95 °C.[\[9\]](#)[\[10\]](#)
- Distill the crude **fumaryl chloride** rapidly under reduced pressure (collecting the fraction at 60–85 °C / 13–14 mm Hg).[\[9\]](#)[\[10\]](#)
- Perform a second, slower fractional distillation of the collected liquid, collecting the pure **fumaryl chloride** fraction at 62–64 °C / 13 mm Hg.[\[9\]](#) The expected yield is 82–95%.[\[9\]](#)

Storage: **Fumaryl chloride** should be stored in sealed glass containers. Ground-glass stoppers are unsuitable as they can become "frozen" due to hydrolysis of the chloride.[\[9\]](#)



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Synthesis of **Fumaryl Chloride** from Maleic Anhydride.

Experimental Protocol: Synthesis from Fumaric Acid

A more direct approach involves the reaction of fumaric acid with a chlorinating agent, such as thionyl chloride, in the presence of an iron promoter.^{[2][11]}

Materials:

- Fumaric acid (174 parts)
- Thionyl chloride (1120 parts)
- $\text{FeCl}_2 \cdot 4\text{H}_2\text{O}$ (0.1 part)

Procedure:

- Combine fumaric acid, thionyl chloride, and the iron promoter in a reaction vessel.^[11]

- Heat the mixture to reflux under atmospheric pressure for approximately 10 hours, or until the solid fumaric acid has completely dissolved.[\[11\]](#)
- After the reaction is complete, recover the **fumaryl chloride** by fractional distillation at atmospheric pressure.[\[11\]](#)
- Collect the fraction boiling between 153-161 °C. A yield of approximately 92.4% can be expected.[\[11\]](#)

Key Reactions and Applications

Fumaryl chloride's reactivity is centered around its two electrophilic carbonyl carbons, making it a valuable reagent in various chemical transformations.[\[2\]](#)

Polymer Synthesis

A significant application of **fumaryl chloride** is in the synthesis of biodegradable polymers for biomedical applications. For example, it is a key precursor in the preparation of oligo(poly(ethylene glycol) fumarate) (OPF) hydrogels and high molecular weight poly(propylene fumarate) (PPF), which are used in drug delivery and tissue engineering.[\[2\]](#)[\[12\]](#)

Experimental Protocol: Synthesis of Poly(propylene fumarate) (PPF)

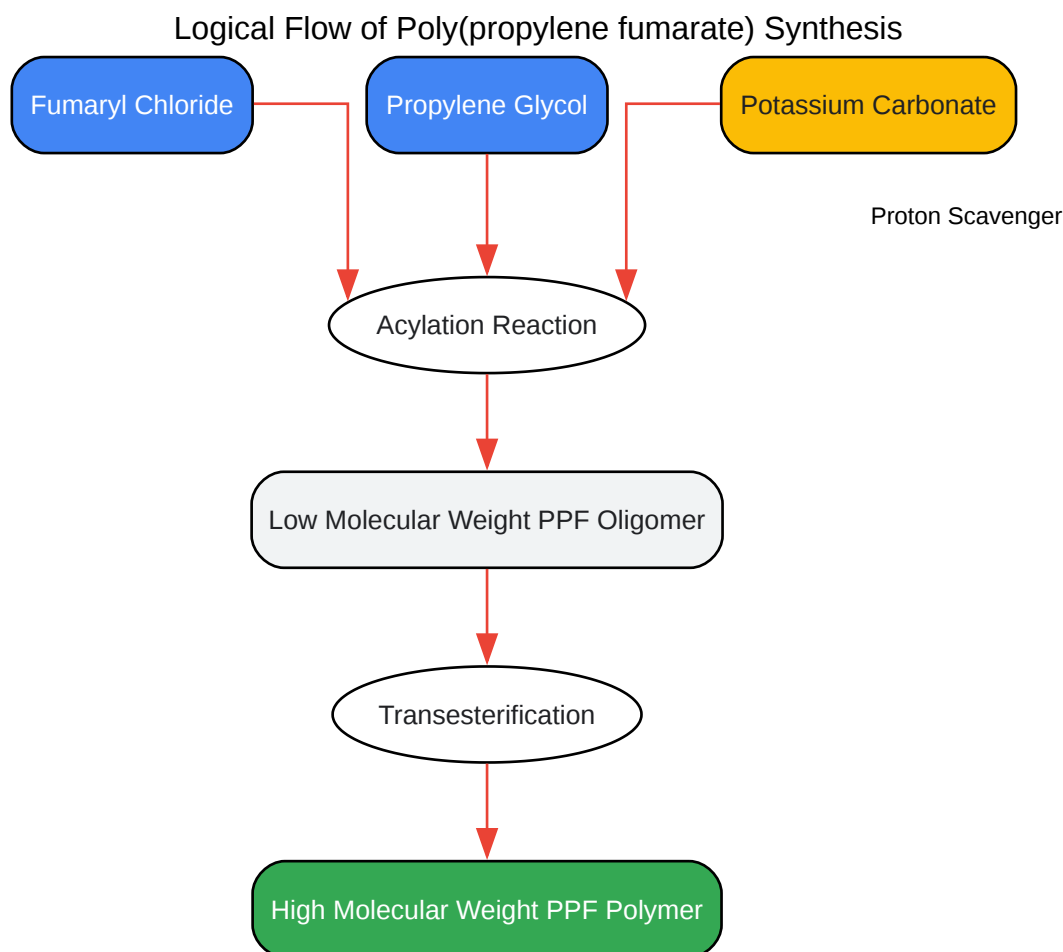
Materials:

- **Fumaryl chloride**
- Propylene glycol
- Potassium carbonate (proton scavenger)

Procedure:

- React **fumaryl chloride** and propylene glycol in the presence of potassium carbonate.
- The initial reaction yields a low molecular weight oligomer.

- Further transesterification of this oligomer leads to the formation of a high molecular weight polymer.



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Synthesis of Poly(propylene fumarate) using **Fumaryl Chloride**.

Synthesis of trans-Diamide Derivatives

Fumaryl chloride is also utilized in the synthesis of N,N'-disubstituted fumaramides, which are of interest in supramolecular chemistry, including the formation of transmembrane chloride channels.[2]

Other Applications

Fumaryl chloride serves as an intermediate in the manufacturing of:

- Pharmaceuticals[3][13]
- Agrochemicals and insecticides[3][8]
- Dyestuffs and textile auxiliaries[3][8]
- Peroxide compounds[3][8]

Safety, Handling, and Storage

Fumaryl chloride is a corrosive and toxic substance that requires careful handling.[3][4]

Hazard Summary:

- Toxicity: Harmful if swallowed, inhaled, or in contact with skin.[4]
- Corrosivity: Causes severe skin burns and eye damage.[4] Vapors are irritating to the eyes and mucous membranes.[3][4]
- Reactivity: Reacts with water or steam to produce toxic and corrosive fumes, including hydrogen chloride.[3][14] It is incompatible with strong oxidizing agents, alcohols, amines, and bases.[5] May react vigorously or explosively with ethers in the presence of metal salts.[3][5]
- Flammability: Combustible liquid.[3] When heated to decomposition, it can emit highly toxic fumes of phosgene and HCl.[3][5]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[4]
- Skin Protection: Wear chemical-impermeable gloves and protective clothing.[4]
- Respiratory Protection: Use a full-face respirator if exposure limits are exceeded or irritation is experienced.[4]

Handling and Storage:

- Handle in a well-ventilated area, preferably in a closed system or with appropriate exhaust ventilation.[4][15]
- Avoid contact with skin, eyes, and inhalation of vapors.[4][16]
- Store in a cool, dry, well-ventilated area in tightly closed containers, away from moisture, heat, sparks, and open flames.[15][17]

First Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[4]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[15]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[15]
- Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention.[15]

This technical guide provides a foundational understanding of **fumaryl chloride** for its safe and effective use in a research and development setting. Always consult the most current Safety Data Sheet (SDS) before handling this chemical.

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